

Essential Safety and Logistical Information for Handling Camphor

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Compound of Interest

Compound Name: Camphor

Cat. No.: B167293

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance on the safe handling of **camphor**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Quantitative Data Summary

Understanding the physical and chemical properties of **camphor** is crucial for safe handling. The following table summarizes key quantitative data.

Parameter	Value	Source
Physical State	Colorless or white crystalline solid	[1][2][3]
Odor	Strong, penetrating, aromatic odor	[1][3]
Molecular Formula	C ₁₀ H ₁₆ O	[3]
Molecular Weight	152.3 g/mol	[4][5]
Melting Point	179 °C (354.2 °F)	[1]
Boiling Point	204 °C (399.2 °F)	[1]
Flash Point	66 °C (150.8 °F) (closed cup)	[4][6]
Autoignition Temperature	466 °C (870.8 °F)	[7]
Lower Explosive Limit (LEL)	0.6%	[4][7]
Upper Explosive Limit (UEL)	3.5%	[4][7]
Vapor Pressure	0.2 mmHg at 20 °C	[4][5]
Solubility	Poorly soluble in water; soluble in organic solvents like alcohol, ether, and chloroform.	[2][3]
OSHA PEL (8-hr TWA)	2 mg/m ³	[5][8]
NIOSH REL (10-hr TWA)	2 mg/m ³	[8]
ACGIH TLV (8-hr TWA)	2 ppm (12 mg/m ³)	[8]
ACGIH STEL (15-min)	3 ppm (19 mg/m ³)	[8]
IDLH	200 mg/m ³	[4][5][7]

Experimental Protocol: Safe Handling of Camphor

This protocol outlines the essential steps for safely handling **camphor** in a laboratory setting.

1. Pre-Handling Preparation:

- Risk Assessment: Conduct a thorough risk assessment for the specific procedure involving **camphor**.
- Information Review: Review the Safety Data Sheet (SDS) for **camphor**.^[9]
- Engineering Controls: Ensure a well-ventilated area, preferably a fume hood, is available and operational.^{[10][11]} For large-scale operations, a spark-free, earthed ventilation system is recommended.^[12]
- PPE Assembly: Gather all necessary PPE as outlined in the PPE Selection Workflow below.

2. Handling Procedure:

- Personal Hygiene: Do not eat, drink, or smoke in the handling area.^{[8][13]} Wash hands thoroughly before and after handling.^{[6][11]}
- Containment: Handle solid **camphor** in a way that minimizes dust generation.^{[10][11]} Use a vacuum or wet method for cleanup; do not dry sweep.^[8]
- Grounding: For processes that may generate static electricity, ensure equipment is properly grounded and bonded.^{[6][10]}
- Heating: When heating **camphor**, be aware that it emits flammable vapors above its flash point (150°F/66°C).^[4] Use appropriate heating methods and ensure there are no open flames or ignition sources nearby.^[6]

3. Post-Handling Procedures:

- Decontamination: Clean the work area thoroughly after use.
- Storage: Store **camphor** in a tightly closed, properly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizers.^{[10][12][14]} Store in a dedicated flammables cabinet if available.^[6]
- Clothing: Contaminated work clothes should be laundered separately by individuals informed of the hazards.^[15]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure.

- Eye and Face Protection: Safety glasses with side shields or chemical goggles are required.
[8][12]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber).[13][16] Inspect gloves before each use and use proper removal techniques.[11]
 - Lab Coat/Coveralls: A lab coat or chemical-resistant apron should be worn.[17] For larger quantities or continuous use, tight-weave, non-static clothing is recommended.[12]
- Respiratory Protection:
 - If working outside of a fume hood or if exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[8][14]
 - For concentrations up to 50 mg/m³, a supplied-air respirator in continuous-flow mode is recommended.[14]
 - For higher concentrations, a full-facepiece respirator with an organic vapor cartridge and high-efficiency particulate prefilters should be used.[8]

Disposal Plan

Proper disposal of **camphor** waste is essential to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect **camphor** waste in a designated, clearly labeled, and sealed container made of a compatible material.[9][18] The label should include "Hazardous Waste" and the chemical name.[18]
 - Do not mix **camphor** waste with incompatible substances.[19]

- Disposal Method:
 - Disposal must be handled by a licensed professional waste disposal service.[20]
 - Do not dispose of **camphor** down the drain or in regular trash.[21]
 - Follow all local, state, and federal regulations for hazardous waste disposal.[20]
- Empty Containers: Dispose of empty containers as unused product, as they may contain residual chemical.[20]

First Aid Measures

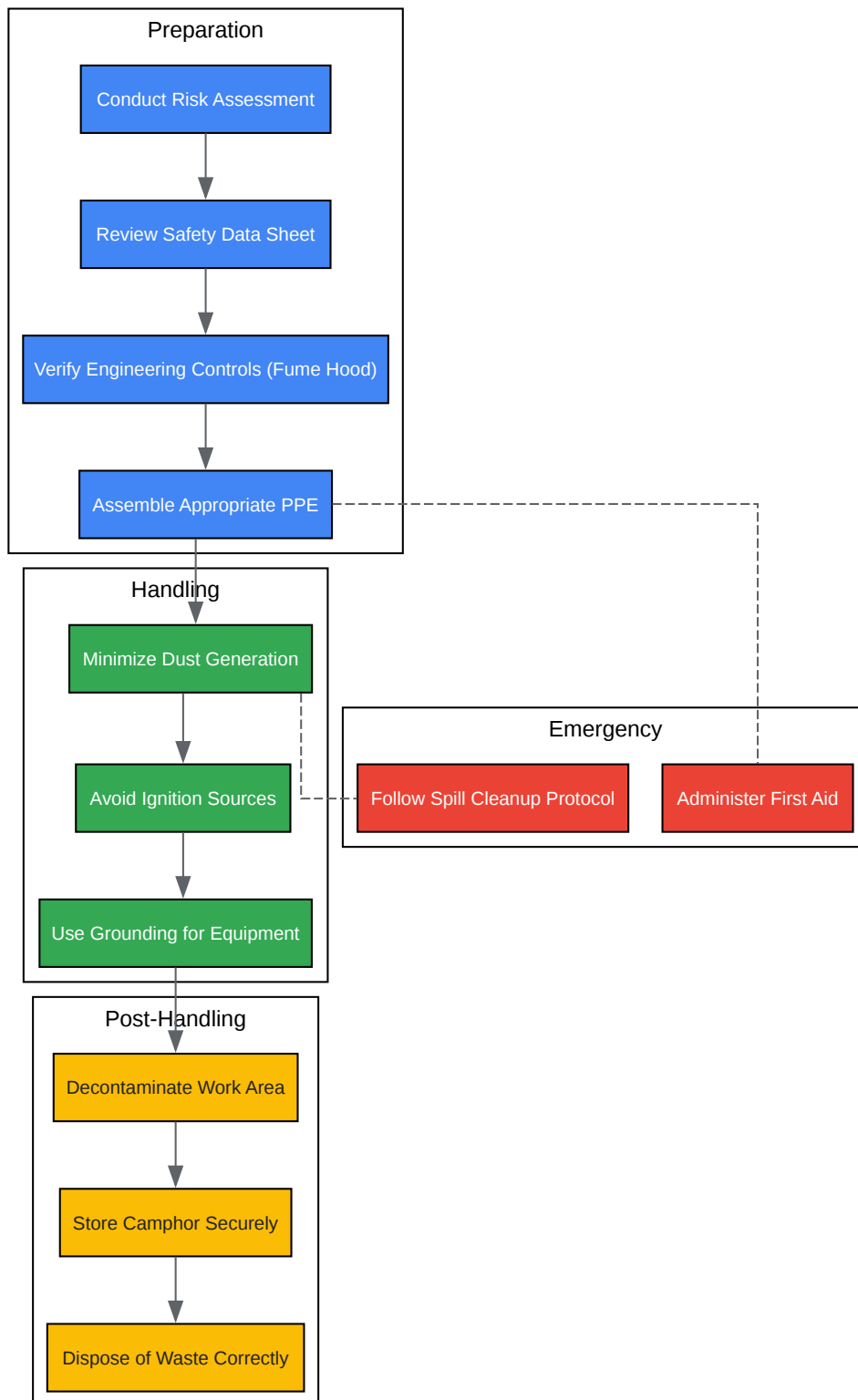
In case of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][12] Seek medical attention if irritation persists.[6]
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water.[12][14]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration.[6][22] Seek medical attention.
- Ingestion: Do NOT induce vomiting.[23] Rinse the mouth with water.[6] Call a poison control center or seek immediate medical attention.[23][24] Ingestion of **camphor** can be highly toxic, and even small amounts can be harmful, especially to children.[25][26]

Visual Guides

The following diagrams illustrate the key safety workflows for handling **camphor**.

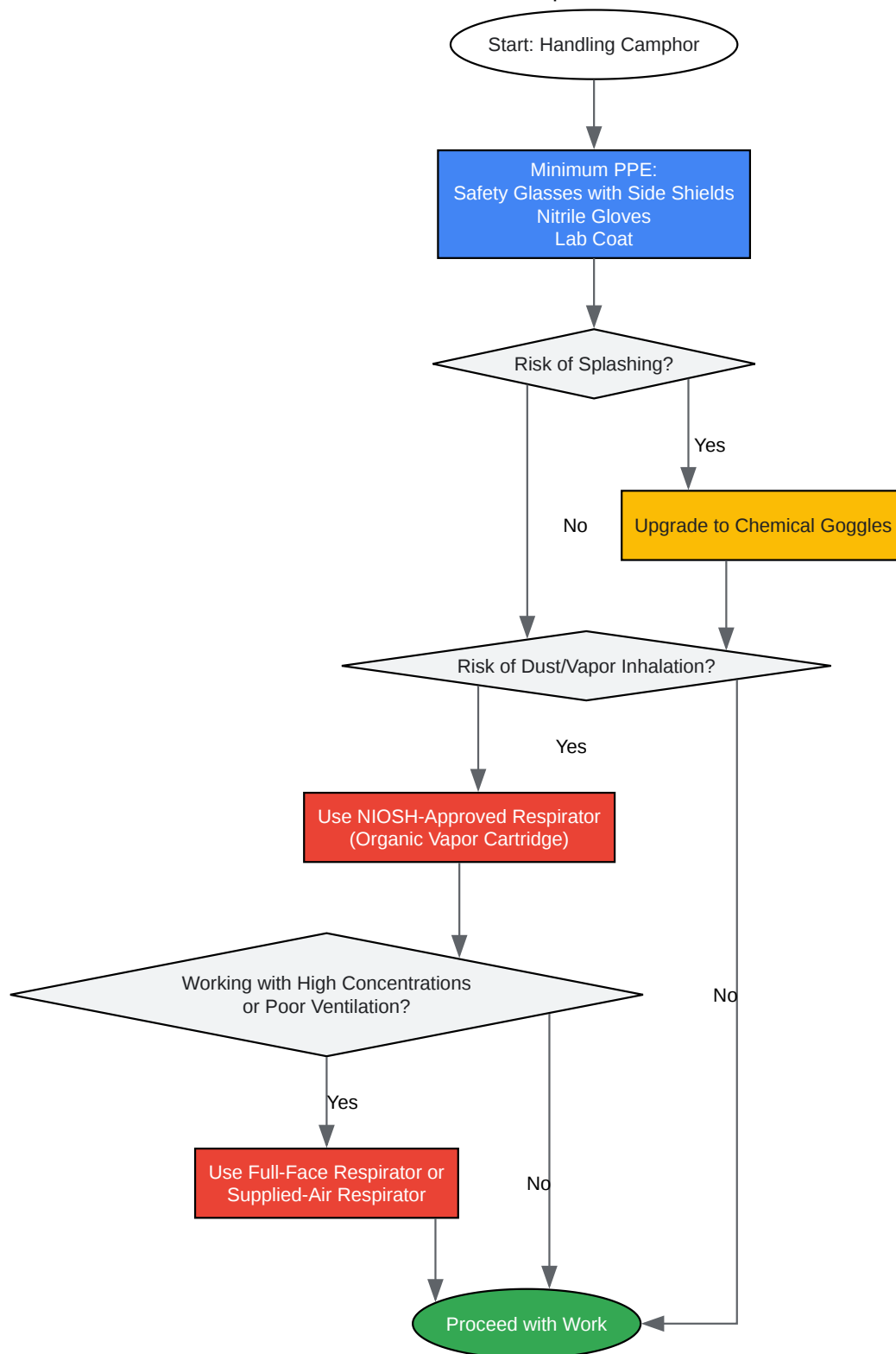
Camphor Handling Workflow



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Caption: A workflow for the safe handling of **camphor**.

PPE Selection for Camphor

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Caption: A decision-making workflow for selecting appropriate PPE.

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References

- 1. Camphor | 76-22-2 [chemicalbook.com]
- 2. gangotricamphor.com [gangotricamphor.com]
- 3. Camphor in Chemistry: Properties, Uses & Production Explained [vedantu.com]
- 4. CAMPHOR | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. CAMPHOR | Occupational Safety and Health Administration [osha.gov]
- 6. Camphor SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 7. Camphor - Wikipedia [en.wikipedia.org]
- 8. nj.gov [nj.gov]
- 9. benchchem.com [benchchem.com]
- 10. media.laballey.com [media.laballey.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. pentachemicals.eu [pentachemicals.eu]
- 14. CDC - NIOSH Pocket Guide to Chemical Hazards - Camphor (synthetic) [cdc.gov]
- 15. nj.gov [nj.gov]
- 16. carlroth.com [carlroth.com]
- 17. spectrumrx.com [spectrumrx.com]
- 18. benchchem.com [benchchem.com]
- 19. otago.ac.nz [otago.ac.nz]
- 20. fishersci.com [fishersci.com]
- 21. Healthcare Environmental Resource Center (HERC) [hercenter.org]
- 22. fishersci.com [fishersci.com]

- 23. Camphor overdose: MedlinePlus Medical Encyclopedia [medlineplus.gov]
- 24. First Aid for Camphor Overdose - DoveMed [dovemed.com]
- 25. Camphor poisoning—An unusual cause of seizure - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Camphor: Skin & Cough Uses, Warnings, Side Effects, Dosage [medicinenet.com]
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